

Application Notes and Protocols for HMR 1098

Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HMR 1098

Cat. No.: B1255511

[Get Quote](#)

For In Vitro Experimental Use

Audience: Researchers, scientists, and drug development professionals.

Introduction

HMR 1098, also known as Clamikalant sodium, is a potent and selective blocker of ATP-sensitive potassium (KATP) channels.[1] It is a valuable pharmacological tool for investigating the physiological and pathophysiological roles of these channels in various cell types, particularly in the context of cardiovascular research and diabetes.[2][3] Accurate and consistent preparation of **HMR 1098** stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **HMR 1098** stock solutions for in vitro studies.

HMR 1098 Properties and Data

The following table summarizes the key quantitative data for **HMR 1098**:

Property	Value	Reference
Synonyms	5-chloro-2-methoxy-N-[2-[4-methoxy-3-[[[(methylamino)thioxomethyl]amino]sulfonyl]phenyl]ethyl]-benzamide sodium salt, Clamikalant sodium	[1][4]
CAS Number	261717-22-0	[4]
Molecular Formula	C ₁₉ H ₂₁ ClN ₃ NaO ₅ S ₂	[2]
Molecular Weight	493.96 g/mol	[2][4]
Appearance	White to beige powder	[4]
Solubility	Water: 2 mg/mL DMSO: 2 mg/mL	[4][5][6]
Storage (Solid)	2-8°C, desiccated	[4][7]
Storage (Stock Solution)	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months.	[1][8]
Typical Working Conc.	10 µM - 100 µM	[3][9]

Experimental Protocol: Preparation of a 10 mM HMR 1098 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **HMR 1098** in Dimethyl Sulfoxide (DMSO).

Materials:

- **HMR 1098** (CAS 261717-22-0)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

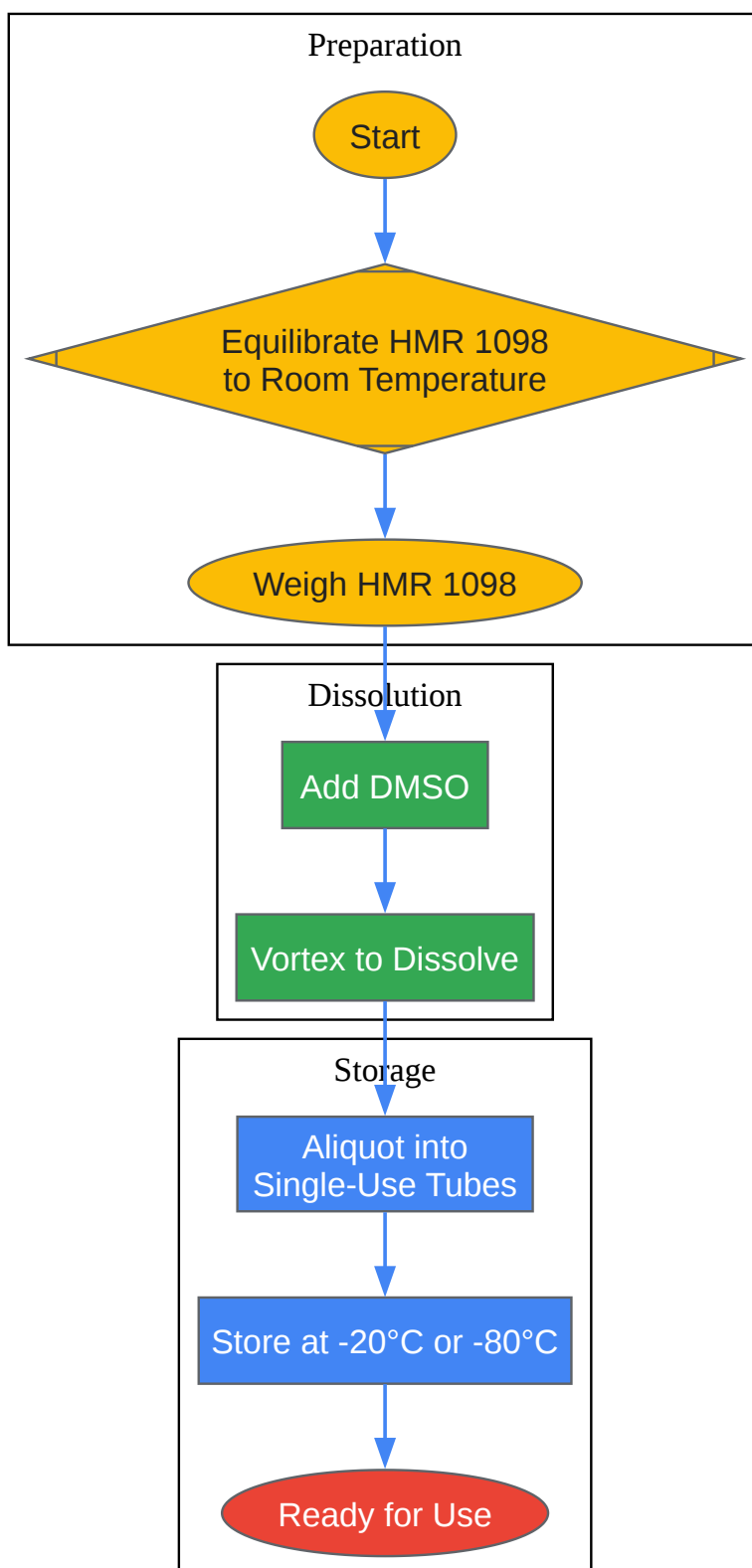
- **Pre-weighing Preparation:** Before opening, allow the **HMR 1098** vial to equilibrate to room temperature for at least 60 minutes.^[8] This prevents condensation from forming on the compound.
- **Weighing HMR 1098:** Carefully weigh out the desired amount of **HMR 1098** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.94 mg of **HMR 1098**.
 - Calculation: $(10 \text{ mmol/L}) * (1 \text{ L} / 1000 \text{ mL}) * (1 \text{ mL}) * (493.96 \text{ g/mol}) * (1000 \text{ mg/g}) = 4.94 \text{ mg}$
- **Dissolving in DMSO:** Add the appropriate volume of DMSO to the vial containing the weighed **HMR 1098**. For the example above, add 1 mL of DMSO.
- **Ensuring Complete Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. The solution should be clear. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary, but avoid excessive heat.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This minimizes freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][8]} Clearly label the aliquots with the compound name, concentration, date of preparation, and solvent.

Note on Solvent Choice: While **HMR 1098** is soluble in water, using a small volume of a DMSO stock solution for dilution into aqueous experimental media is a common practice. This is because high concentrations of organic solvents can be toxic to cells.^[10] The final

concentration of DMSO in the cell culture medium should typically be kept below 0.5% (v/v) to avoid solvent-induced artifacts.

Visualizations

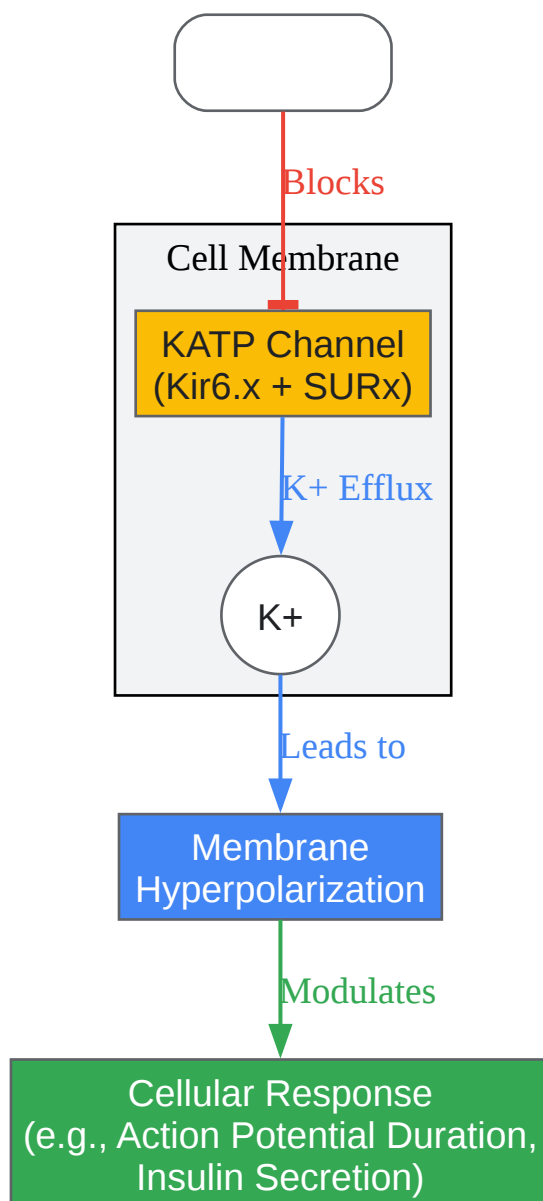
Experimental Workflow for HMR 1098 Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **HMR 1098** stock solution.

Signaling Pathway: Inhibition of KATP Channels by HMR 1098



[Click to download full resolution via product page](#)

Caption: **HMR 1098** blocks KATP channels, inhibiting K⁺ efflux.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. axonmedchem.com [axonmedchem.com]
- 3. HMR 1098 is not an SUR isotype specific inhibitor of heterologous or sarcolemmal K ATP channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. HMR-1098 = 98 HPLC 261717-22-0 [sigmaaldrich.com]
- 5. HMR-1098 ≥98% (HPLC) | 261717-22-0 [sigmaaldrich.com]
- 6. HMR-1098 = 98 HPLC 261717-22-0 [sigmaaldrich.com]
- 7. merckmillipore.com [merckmillipore.com]
- 8. Stability and Storage | Tocris Bioscience [tocris.com]
- 9. Reduced effectiveness of HMR 1098 in blocking cardiac sarcolemmal K(ATP) channels during metabolic stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. The involvement of dimethyl sulfoxide in a bacteriotoxic response of the Ames assay tester strains TA98 and TA100 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for HMR 1098 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1255511#how-to-prepare-hmr-1098-stock-solution-for-in-vitro-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com